

Navigating the Safe Handling of 3,5-Diethylpyridine: A Procedural Guide

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Compound of Interest

Compound Name: 3,5-Diethylpyridine

Cat. No.: B1625690

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **3,5-Diethylpyridine**. While a comprehensive Safety Data Sheet (SDS) for **3,5-Diethylpyridine** (CAS #: 699-25-2) is not readily available in public domains, this document offers a detailed operational and disposal plan based on the closely related compound, 3,5-Dimethylpyridine (CAS #: 591-22-0).

Disclaimer: The following information is primarily based on the safety data for 3,5-Dimethylpyridine. While structurally similar, the toxicological and physical properties of **3,5-Diethylpyridine** may differ. It is imperative to obtain and consult the official Safety Data Sheet (SDS) from your chemical supplier before any handling, storage, or disposal of **3,5-Diethylpyridine**.

Immediate Safety and Hazard Information

Based on data for the analogous compound 3,5-Dimethylpyridine, this substance is considered hazardous. It is classified as a flammable liquid and is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It can cause severe skin burns and eye damage.^[1]

Physical and Chemical Properties

Limited data for **3,5-Diethylpyridine** is available. The properties of the closely related 3,5-Dimethylpyridine are provided for reference.

Property	3,5-Diethylpyridine	3,5-Dimethylpyridine
CAS Number	699-25-2	591-22-0
Molecular Formula	C ₉ H ₁₃ N	C ₇ H ₉ N
Boiling Point	208 °C[3]	169 - 170 °C[4][5]
Density	0.9227 g/cm ³ [3]	0.930 g/mL[4]
Melting Point	180-181 °C (acetone)[3]	-9 °C[4][5]
Flash Point	Not Available	47 °C (116.6 °F) - closed cup[5]
Vapor Pressure	Not Available	1.5 mmHg (at 20 °C)[5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical. The following PPE is recommended based on the hazards associated with 3,5-Dimethylpyridine.

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is also recommended. ^[1]	Protects against splashes and vapors that can cause severe eye damage.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may not be suitable. Always check the manufacturer's compatibility chart. ^[1]	Prevents skin contact, which can be harmful and cause severe burns.
Body Protection	Flame-resistant and impervious clothing, such as a lab coat, worn over personal clothing. Ensure full coverage.	Protects against skin contact and potential fire hazards.
Respiratory Protection	A full-face respirator with an appropriate organic vapor cartridge is necessary if exposure limits are exceeded or if working in a poorly ventilated area. ^[1]	Protects the respiratory system from toxic inhaled vapors.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

- Preparation:
 - Ensure a certified chemical fume hood is fully operational.
 - Verify that an emergency eyewash station and safety shower are accessible and functional.
 - Assemble all necessary equipment and reagents within the fume hood.

- Don all required personal protective equipment.
- Handling:
 - Conduct all work with **3,5-Diethylpyridine** inside a chemical fume hood.[\[4\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
 - Use non-sparking tools.[\[1\]](#)
 - Avoid inhalation of vapors and contact with skin and eyes.
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Clean the work area within the fume hood.
 - Properly label and store the chemical in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[1\]](#)[\[4\]](#)
 - Store locked up.[\[1\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical help. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [1]
Spill	Evacuate the area. Remove all sources of ignition. Ventilate the area. For a small spill, absorb with an inert dry material and place in an appropriate waste disposal container. For a large spill, contact emergency services. [1] [4]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. [1] Wear self-contained breathing apparatus for firefighting if necessary. [1]

Disposal Plan

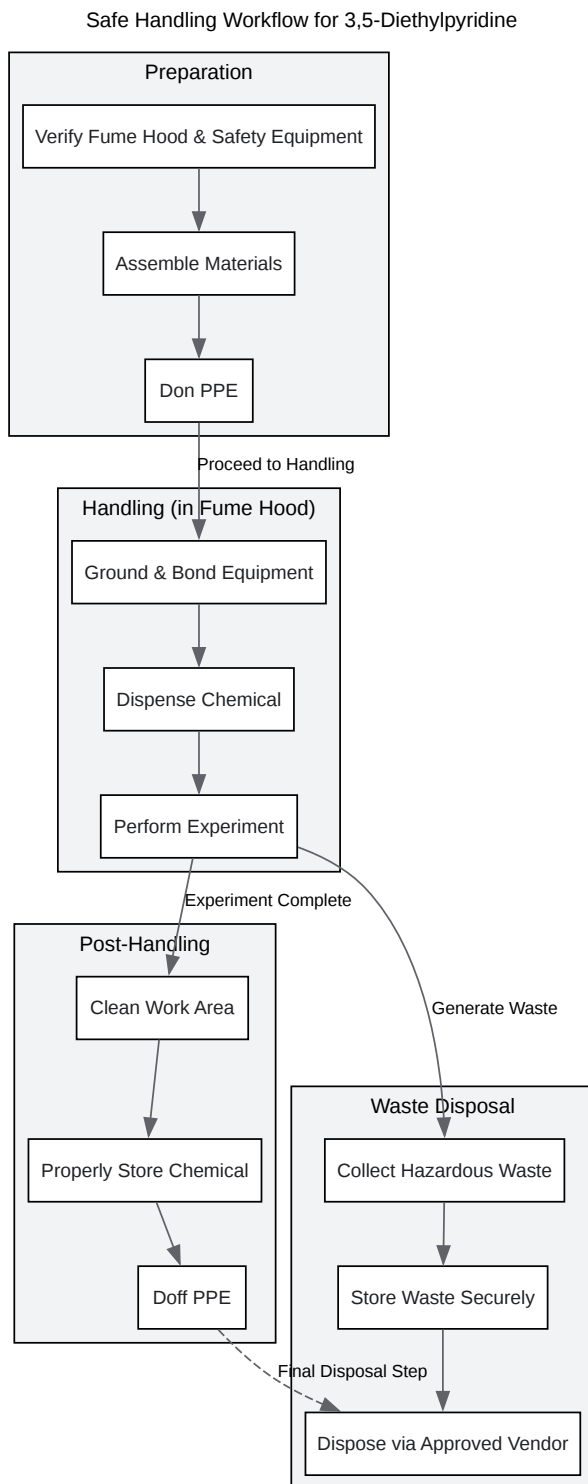
All waste containing **3,5-Diethylpyridine** must be treated as hazardous waste.

- Collection:
 - Collect waste in a designated, properly labeled, and sealed container.

- Do not mix with other waste streams unless compatible.
- Storage:
 - Store waste containers in a cool, dry, well-ventilated area, away from incompatible materials.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)
 - Do not dispose of down the drain.[\[4\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the key stages for the safe handling of **3,5-Diethylpyridine**.



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Caption: This flowchart illustrates the key stages for the safe handling of **3,5-Diethylpyridine**.

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